

Proper Disposal Procedures for Illicol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Illicol**

Cat. No.: **B15593277**

[Get Quote](#)

This document provides essential safety and logistical information for the proper disposal of **Illicol**, a natural product isolated from the roots of *Saussurea lappa* Clarke. The following procedures are intended for researchers, scientists, and drug development professionals to ensure safe handling and disposal in a laboratory setting.

Illicol Chemical and Physical Properties

A summary of the key quantitative data for **Illicol** (CAS: 72715-02-7) is presented below. This information is critical for understanding the substance's characteristics and for conducting a proper risk assessment before handling and disposal.

Property	Value
CAS Number	72715-02-7
Molecular Formula	C ₁₅ H ₂₆ O ₂
Molecular Weight	238.4 g/mol
Purity	≥98%
Physical Description	Crystalline solid
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone

Experimental Protocols: Illicol Disposal Procedure

The following step-by-step protocol outlines the approved procedure for the disposal of **Illicol** waste. Adherence to these steps is mandatory to ensure the safety of laboratory personnel and to comply with environmental regulations.

Personnel Protective Equipment (PPE) Required:

- Safety glasses or goggles
- Chemical-resistant gloves (e.g., nitrile)
- Laboratory coat

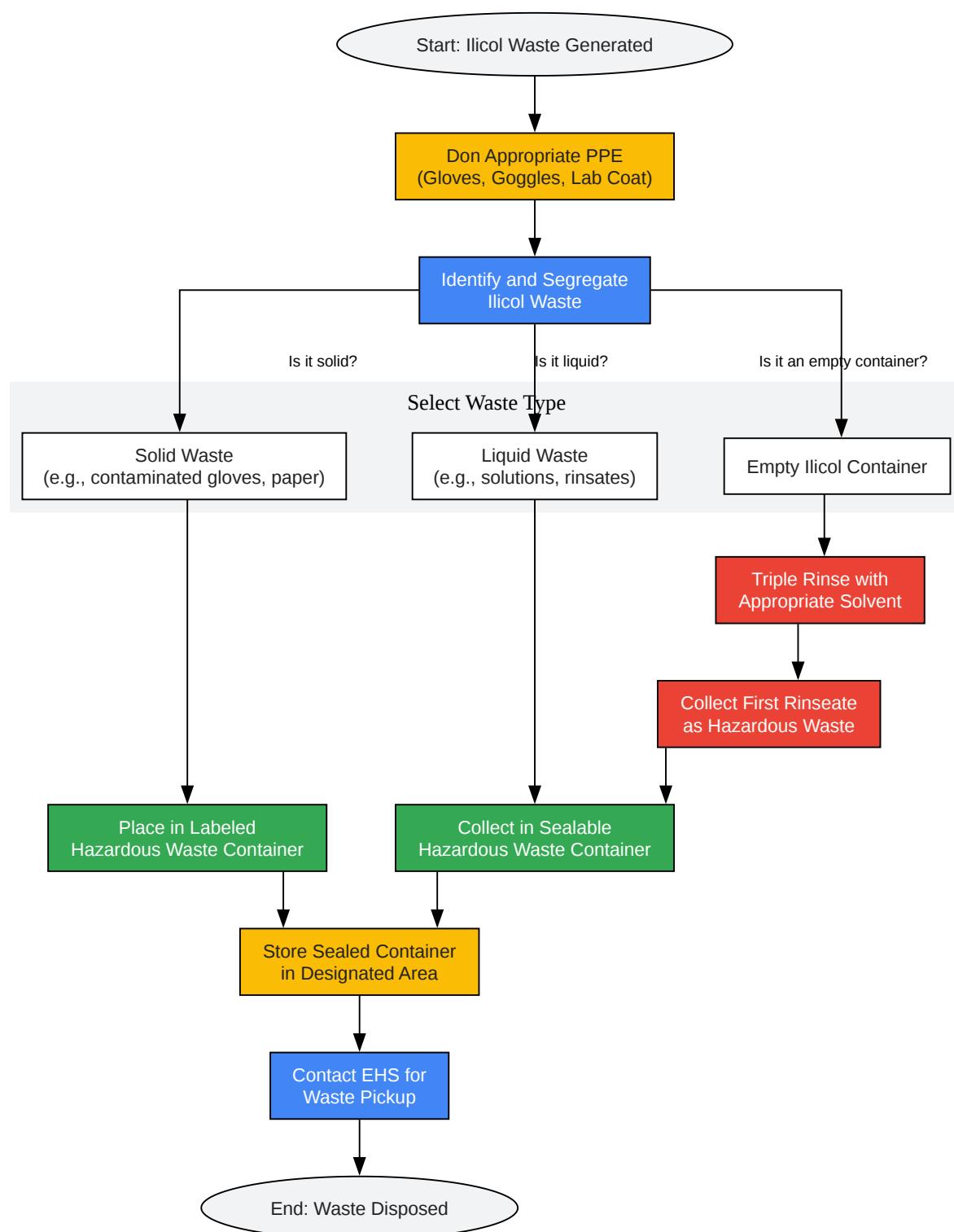
Disposal Steps:

- Waste Identification and Segregation:
 - All waste materials contaminated with **Illicol**, including unused product, solutions, contaminated labware (e.g., pipette tips, vials), and personal protective equipment (PPE), must be segregated from general laboratory waste.
 - Label a dedicated, leak-proof waste container as "**Illicol** Hazardous Waste."
- Containerization of **Illicol** Waste:
 - Solid Waste: Place contaminated solids (e.g., absorbent pads, gloves, weighing paper) directly into the labeled hazardous waste container.
 - Liquid Waste: Collect all liquid waste containing **Illicol** in a sealable, chemical-resistant container. Do not overfill the container; leave adequate headspace to allow for expansion.
 - Empty Containers: Rinse empty **Illicol** containers three times with a suitable solvent in which **Illicol** is soluble (e.g., acetone, ethyl acetate). The first rinse must be collected and disposed of as hazardous waste. Subsequent rinses can be managed according to institutional protocols.
- Waste Storage:

- Store the sealed **Illicol** hazardous waste container in a designated, well-ventilated, and secure area away from incompatible materials.
- The storage area should be clearly marked as a hazardous waste accumulation site.
- Arranging for Disposal:
 - Contact your institution's Environmental Health and Safety (EHS) department to schedule a pickup for the **Illicol** hazardous waste.
 - Provide the EHS department with a completed hazardous waste disposal form, including the chemical name (**Illicol**), CAS number (72715-02-7), and an estimate of the quantity of waste.
- Spill Decontamination:
 - In the event of a spill, wear appropriate PPE.
 - Absorb the spill with an inert material (e.g., vermiculite, sand).
 - Collect the absorbed material and place it in the **Illicol** hazardous waste container.
 - Decontaminate the spill site with a 10% bleach solution or another appropriate disinfectant, followed by a final rinse with water.[\[1\]](#)

Illicol Disposal Workflow

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **Illicol** waste in a laboratory setting.

[Click to download full resolution via product page](#)

Caption: Workflow for the safe disposal of **Ilicol** waste.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemfaces.com [chemfaces.com]
- To cite this document: BenchChem. [Proper Disposal Procedures for Illicol]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15593277#illicol-proper-disposal-procedures>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com